

# An In-depth Technical Guide to Tripropylene Glycol: Molecular Weight and Formula

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## Compound of Interest

Compound Name: Tripropylene glycol

Cat. No.: B7909413

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This guide provides a detailed overview of the fundamental chemical properties of **tripropylene glycol**, focusing on its molecular weight and chemical formula. This information is crucial for researchers, scientists, and professionals in drug development who utilize this compound in various applications.

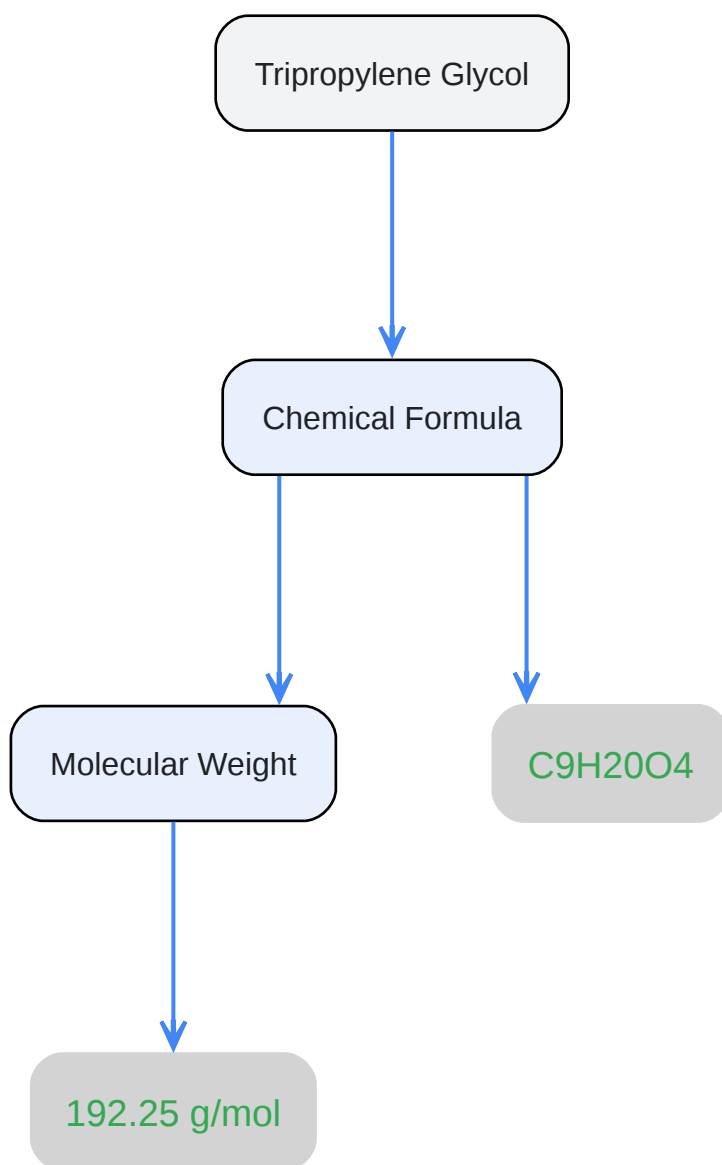
## Quantitative Data Summary

The essential chemical identifiers for **tripropylene glycol** are summarized in the table below for easy reference and comparison.

| Property          | Value  |
|-------------------|--|
| Molecular Formula | C <sub>9</sub> H <sub>20</sub> O <sub>4</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>        |
| Molecular Weight  | 192.25 g/mol <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> |
| CAS Number        | 24800-44-0 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>   |
| Linear Formula    | H[OC <sub>2</sub> H <sub>3</sub> (CH <sub>3</sub> ) <sub>3</sub> OH] <a href="#">[6]</a>                         |

## Logical Relationship of Chemical Identifiers

The following diagram illustrates the relationship between the common name, chemical formula, and molecular weight of **tripropylene glycol**. This visualization provides a clear logical flow from the compound's name to its fundamental chemical properties.



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Figure 1: Relationship between the name, formula, and molecular weight of **Tripropylene Glycol**.

## Experimental Protocols

While this document focuses on the fundamental properties of **tripropylene glycol**, detailed experimental protocols for its use as a solvent, reactant, or in other applications would be specific to the experimental design. For instance, its use as a plasticizer would involve rheological testing, while its role in synthesis would require protocols for reaction setup, monitoring, and product purification.

It is recommended that researchers consult specific methodologies relevant to their field of study, such as those found in peer-reviewed journals or established laboratory manuals, for detailed experimental procedures. The consistent molecular weight and formula provided in this guide are foundational to the accurate execution of such protocols.

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